

Essential Safety and Logistical Information for Handling MRS2365

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Compound of Interest

Compound Name: MRS2365

Cat. No.: B15569051

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For researchers, scientists, and drug development professionals, the following provides crucial safety protocols, operational guidelines, and disposal plans for the handling of **MRS2365**, a potent and selective P2Y1 receptor agonist. Adherence to these procedures is vital for ensuring laboratory safety and experimental integrity.

Chemical and Physical Properties

A summary of the key quantitative data for **MRS2365** is presented below, allowing for easy reference and comparison.

Property	Value	Citations
Chemical Name	[[[(1R,2R,3S,4R,5S)-4-[6-Amino-2-(methylthio)-9H-purin-9-yl]-2,3-dihydroxybicyclo[3.1.0]hex-1-yl]methyl] diphosphoric acid mono ester trisodium salt	[1]
Molecular Formula	C ₁₃ H ₁₆ N ₅ O ₉ P ₂ SN _a ₃	[1]
Molecular Weight	549.28 g/mol	[1]
CAS Number	436847-09-5	[2]
Appearance	Powder	[2]
Purity	≥98%	[1]
Solubility	Soluble in water	[1][2]
Storage	Desiccate at -20°C or -80°C	[1][2]

Operational Plan: Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **MRS2365** was not publicly available at the time of this writing, standard laboratory precautions for handling potent chemical compounds should be strictly followed. Users must obtain the SDS from their supplier for complete safety information. The following table outlines the recommended PPE.

PPE Category	Item	Rationale	Citations
Hand Protection	Nitrile or latex gloves	To prevent skin contact with the compound.	[3][4]
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes or airborne particles of the compound.	[3][5]
Body Protection	Laboratory coat	To protect skin and clothing from contamination.	[4][5]
Respiratory Protection	Use in a well-ventilated area or under a fume hood. A respirator may be necessary for handling large quantities or if aerosolization is possible.	To prevent inhalation of the compound.	[5]

Important: Always perform a risk assessment before handling any chemical and consult your institution's safety guidelines.[4]

Procedural Guidance: Handling and Disposal

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure the designated workspace is clean and uncluttered. Have all necessary equipment, including weighing materials and solvents, ready.
- Donning PPE: Put on all required personal protective equipment as outlined in the table above.[6]

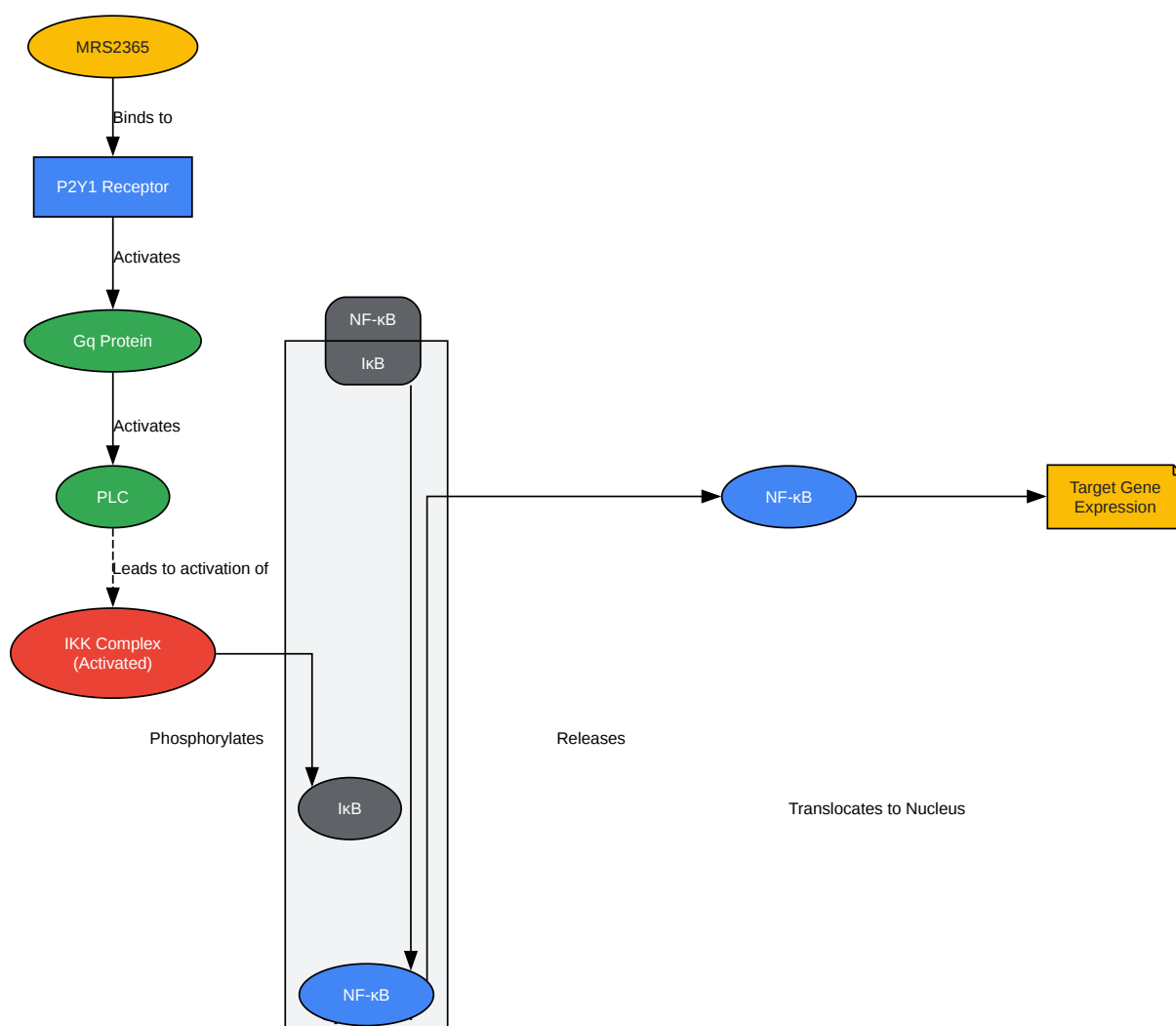
- **Weighing and Reconstitution:** As **MRS2365** is a potent compound, handle it with care to avoid generating dust. Weigh the required amount in a fume hood or a designated containment area. For reconstitution, add the solvent (e.g., water) slowly to the powder to avoid splashing. Many suppliers provide **MRS2365** pre-dissolved in water.[\[1\]](#)[\[2\]](#)
- **Experimentation:** Conduct all experimental procedures involving **MRS2365** in a well-ventilated area or under a fume hood.
- **Post-Handling:** After use, securely seal the container of **MRS2365** and return it to the recommended storage condition.[\[1\]](#)[\[2\]](#)
- **Doffing PPE:** Remove PPE in the correct order to avoid cross-contamination, typically gloves first, followed by gown and then eye protection.[\[6\]](#)[\[7\]](#)
- **Hand Hygiene:** Wash hands thoroughly with soap and water after removing PPE.[\[4\]](#)

Disposal Plan:

Dispose of **MRS2365** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. Consult your institution's environmental health and safety office for specific guidance. Contaminated PPE should be disposed of in designated hazardous waste containers.[\[5\]](#)

Signaling Pathway Visualization

MRS2365, as a selective P2Y1 receptor agonist, is involved in various signaling pathways.[\[2\]](#) One such pathway involves the activation of the transcription factor NF- κ B. The following diagram illustrates a simplified representation of this signaling cascade.



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Caption: Simplified signaling pathway of **MRS2365** via the P2Y1 receptor leading to NF-κB activation.

Experimental Protocols Cited

While specific experimental protocols for **MRS2365** are highly dependent on the research question, a general protocol for studying its effect on platelet aggregation, as cited in the literature, would involve the following steps.

Protocol: In Vitro Platelet Aggregation Assay

- Sample Preparation: Obtain platelet-rich plasma (PRP) from whole blood through centrifugation.
- Baseline Measurement: Measure the baseline light transmission of the PRP in an aggregometer.
- Addition of **MRS2365**: Add varying concentrations of **MRS2365** to the PRP and incubate for a specified period (e.g., 2 minutes).[8]
- Induction of Aggregation: Induce platelet aggregation by adding a known agonist, such as ADP.
- Measurement: Continuously measure the change in light transmission as platelets aggregate. A decrease in light scattering (increase in transmission) corresponds to platelet aggregation.
- Data Analysis: Analyze the aggregation curves to determine the effect of **MRS2365** on the potency of the aggregating agent.[8]

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